

Application of Hydrogen Maleate in Pharmaceutical Formulations: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Hydrogen maleate*

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Introduction

The selection of an appropriate salt form for an active pharmaceutical ingredient (API) is a critical step in drug development. The **hydrogen maleate** salt, formed by the reaction of a basic drug with maleic acid, is a frequently utilized option to enhance the physicochemical and biopharmaceutical properties of drug candidates. The formation of a maleate salt can significantly improve a drug's solubility, dissolution rate, stability, and manufacturability without altering its intrinsic pharmacological activity. This document provides detailed application notes on the use of **hydrogen maleate** in pharmaceutical formulations, supported by quantitative data and comprehensive experimental protocols for characterization.

Key Applications of Hydrogen Maleate Salts

The primary advantages of converting a basic API to its **hydrogen maleate** salt form include:

- **Enhanced Aqueous Solubility and Dissolution Rate:** Many basic APIs exhibit poor solubility in water, which can limit their oral bioavailability. The formation of a salt with a hydrophilic counter-ion like maleate can disrupt the crystal lattice of the free base, leading to a significant increase in aqueous solubility and a faster dissolution rate.[1]
- **Improved Stability:** Maleate salts can exhibit greater solid-state stability compared to the free base or other salt forms. This can be attributed to the formation of a more stable crystal lattice, which can protect the API from degradation pathways such as oxidation or hydrolysis. [2] However, the stability of a maleate salt can be influenced by factors such as the microenvironmental pH within a formulation.[2]
- **Modified Physicochemical Properties:** Salt formation with maleic acid can alter key physicochemical properties such as melting point, hygroscopicity, and crystal habit. These modifications can be advantageous for downstream processing and manufacturing of the final dosage form.
- **Potential for Patent Extension:** The creation of a novel salt form with improved properties can be a strategy for extending the patent life of a drug.[3]

Data Presentation: Physicochemical Properties of Maleate Salts

The following tables summarize quantitative data on the improved properties of select drugs formulated as **hydrogen maleate** salts.

Table 1: Solubility of Maleate Salts Compared to Other Forms

Drug	Salt Form	Solvent/Medium	Solubility (mg/mL)	Reference(s)
Enalapril	Maleate	Water	Sparingly soluble (16-25 mg/mL at 25°C)	[4]
Enalapril	Maleate	Ethanol	Soluble	[5]
Enalapril	Maleate	Methanol	Freely soluble	[5]
Enalapril	Maleate	PBS (pH 7.2)	~1.0	[5]
Enalapril	Maleate	0.1N HCl (pH 1.2)	841.3 (mg/L)	[6]
Enalapril	Maleate	Phosphate buffer (pH 6.8) + 1% SLS	911.2 (mg/L)	[6]
Irbesartan	Free Base	0.1 N HCl (pH 1.2)	30.72 (µg/mL)	[7]
Irbesartan	Free Base	Phosphate Buffer (pH 6.8)	19.78 (µg/mL)	[7]
Amlodipine	Besylate	pH 1.2	0.38	[8]
Amlodipine	Besylate	pH 4.5	0.31	[8]
Amlodipine	Besylate	pH 6.8	0.11	[8]
Carfenazine	Maleate	DMSO	Slightly Soluble	[9]
Carfenazine	Maleate	Methanol	Slightly Soluble	[9]

Note: Comprehensive comparative solubility data for maleate salts versus their corresponding free bases is not always publicly available in a standardized format. The data presented for amlodipine besylate provides a benchmark for a commonly used salt form.

Table 2: Dissolution Profile of Maleate Salts

Drug	Salt Form	Dissolution Medium	Time (minutes)	% Dissolved	Reference(s)
Amlodipine	Maleate/Besylate	pH 1.2, 4.5, 6.8	30	94-99% (Bioequivalent)	[10]
Amlodipine	Besylate	pH 1.2 and 4.5	15	> 85%	[8]
Amlodipine	Besylate	pH 6.8	30	> 85%	[8]
Irbesartan	Free Base	0.1 N HCl (pH 1.2)	120	46.03%	[7]
Irbesartan	Free Base	Phosphate Buffer (pH 6.8)	120	22.31%	[7]

Note: Bioequivalence studies between amlodipine maleate and amlodipine besylate suggest similar dissolution profiles, as dissolution is a key factor influencing bioavailability.[11]

Table 3: Stability of Maleate Salts

Drug	Salt Form	Stress Condition	Observation	Reference(s)
Enalapril	Maleate	Aqueous Solution	Susceptible to cyclization and hydrolysis	[4]
Basic Drug (I)	Maleate	Tablet (microenvironmental pH 4.3)	Conversion to free base and volatilization	[2]
Basic Drug (I)	Maleate	Tablet with Citric Acid (microenvironmental pH <3.0)	Stable for >3 years	[2]

Experimental Protocols

The following are detailed protocols for the characterization of **hydrogen maleate** salts in pharmaceutical formulations.

Equilibrium Solubility Determination (Shake-Flask Method)

This protocol determines the thermodynamic equilibrium solubility of a compound.[\[12\]](#)[\[13\]](#)

Materials:

- Test compound (**hydrogen maleate** salt and free base)
- Relevant aqueous buffers (e.g., pH 1.2, 4.5, 6.8) and purified water
- Scintillation vials or glass flasks with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 μm PVDF)
- Analytical balance
- Validated analytical method (e.g., HPLC-UV, UPLC-MS)

Procedure:

- Add an excess amount of the test compound to a vial containing a known volume of the desired solvent (e.g., 10 mg of compound to 2 mL of buffer). The presence of undissolved solid is essential to ensure saturation.
- Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).

- Shake the vials at a constant speed (e.g., 150 rpm) for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- After incubation, visually inspect the vials to confirm the presence of undissolved solid.
- Centrifuge the samples at a high speed (e.g., 14,000 rpm for 15 minutes) to pellet the undissolved solid.
- Carefully withdraw an aliquot of the supernatant and filter it through a syringe filter into a clean vial.
- Dilute the filtered sample with the appropriate mobile phase for analysis.
- Quantify the concentration of the dissolved compound using a validated analytical method.
- Express the solubility in mg/mL or mol/L.

Dissolution Testing (USP Apparatus 2 - Paddle Method)

This protocol evaluates the in vitro dissolution rate of a solid dosage form.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Materials:

- USP Dissolution Apparatus 2 (Paddle Apparatus)
- Dissolution vessels (typically 1000 mL)
- Paddles
- Water bath with temperature control
- Solid dosage forms (e.g., tablets or capsules)
- Dissolution medium (e.g., 900 mL of 0.1 N HCl, pH 4.5 acetate buffer, or pH 6.8 phosphate buffer)
- Syringes and cannula for sampling
- Syringe filters

- Validated analytical method (e.g., UV-Vis spectrophotometry or HPLC)

Procedure:

- Prepare the dissolution medium and deaerate it.
- Assemble the dissolution apparatus and place the specified volume of the dissolution medium in each vessel.
- Equilibrate the medium to 37 ± 0.5 °C.
- Set the paddle rotation speed to the specified rate (e.g., 50 or 75 rpm).
- Carefully drop one dosage unit into each vessel, ensuring it settles at the bottom center.
- Start the apparatus timer.
- At predetermined time points (e.g., 5, 10, 15, 30, 45, 60 minutes), withdraw an aliquot of the medium from a zone midway between the surface of the medium and the top of the paddle blade, not less than 1 cm from the vessel wall.
- Immediately filter the samples.
- Replace the withdrawn volume with fresh, pre-warmed dissolution medium if necessary.
- Analyze the filtered samples for the concentration of the dissolved API using a validated analytical method.
- Calculate the cumulative percentage of the drug released at each time point.

Solid-State Characterization

DSC is used to measure the thermal properties of a sample, such as melting point and phase transitions.^{[17][18][19]}

Materials:

- Differential Scanning Calorimeter

- DSC pans (e.g., aluminum) and lids
- Crimper for sealing pans
- Analytical balance
- Inert purge gas (e.g., nitrogen)

Procedure:

- Accurately weigh 2-10 mg of the sample into a DSC pan.
- Seal the pan using a crimper. Prepare an empty sealed pan as a reference.
- Place the sample and reference pans in the DSC cell.
- Set the instrument parameters: temperature range (e.g., 25 °C to 300 °C), heating rate (e.g., 10 °C/min), and purge gas flow rate (e.g., 50 mL/min).
- Run the analysis and record the heat flow as a function of temperature.
- Analyze the resulting thermogram to determine melting points (onset and peak temperatures) and other thermal events.

TGA measures changes in the mass of a sample as a function of temperature, which is useful for determining the presence of solvates or hydrates and assessing thermal stability.^{[4][9]}

Materials:

- Thermogravimetric Analyzer
- TGA sample pans (e.g., platinum or ceramic)
- Analytical balance
- Inert purge gas (e.g., nitrogen)

Procedure:

- Tare the TGA pan.
- Accurately weigh 5-15 mg of the sample into the pan.
- Place the pan in the TGA furnace.
- Set the instrument parameters: temperature range (e.g., 25 °C to 400 °C), heating rate (e.g., 10 °C/min), and purge gas flow rate.
- Run the analysis and record the mass change as a function of temperature.
- Analyze the resulting thermogram to identify weight loss steps corresponding to desolvation, dehydration, or decomposition.

XRPD is used to identify the crystalline phase of a solid material and to detect polymorphism.

[\[20\]](#)[\[21\]](#)[\[22\]](#)

Materials:

- X-Ray Powder Diffractometer
- Sample holder
- Spatula
- Mortar and pestle (if particle size reduction is needed)

Procedure:

- Ensure the sample has a fine, uniform particle size. If necessary, gently grind the sample using a mortar and pestle.
- Carefully pack the powdered sample into the sample holder, ensuring a flat and smooth surface.
- Place the sample holder in the diffractometer.

- Set the instrument parameters: X-ray source (e.g., Cu K α), voltage, current, scan range (e.g., 2° to 40° 2 θ), and scan speed or step size/time.
- Run the analysis to obtain the diffraction pattern.
- Compare the resulting diffractogram with reference patterns to identify the crystalline form.

DVS measures the hygroscopicity of a material by monitoring its mass change in response to controlled changes in relative humidity (RH).[\[23\]](#)[\[24\]](#)[\[25\]](#)

Materials:

- Dynamic Vapor Sorption Analyzer
- Microbalance
- Sample pan

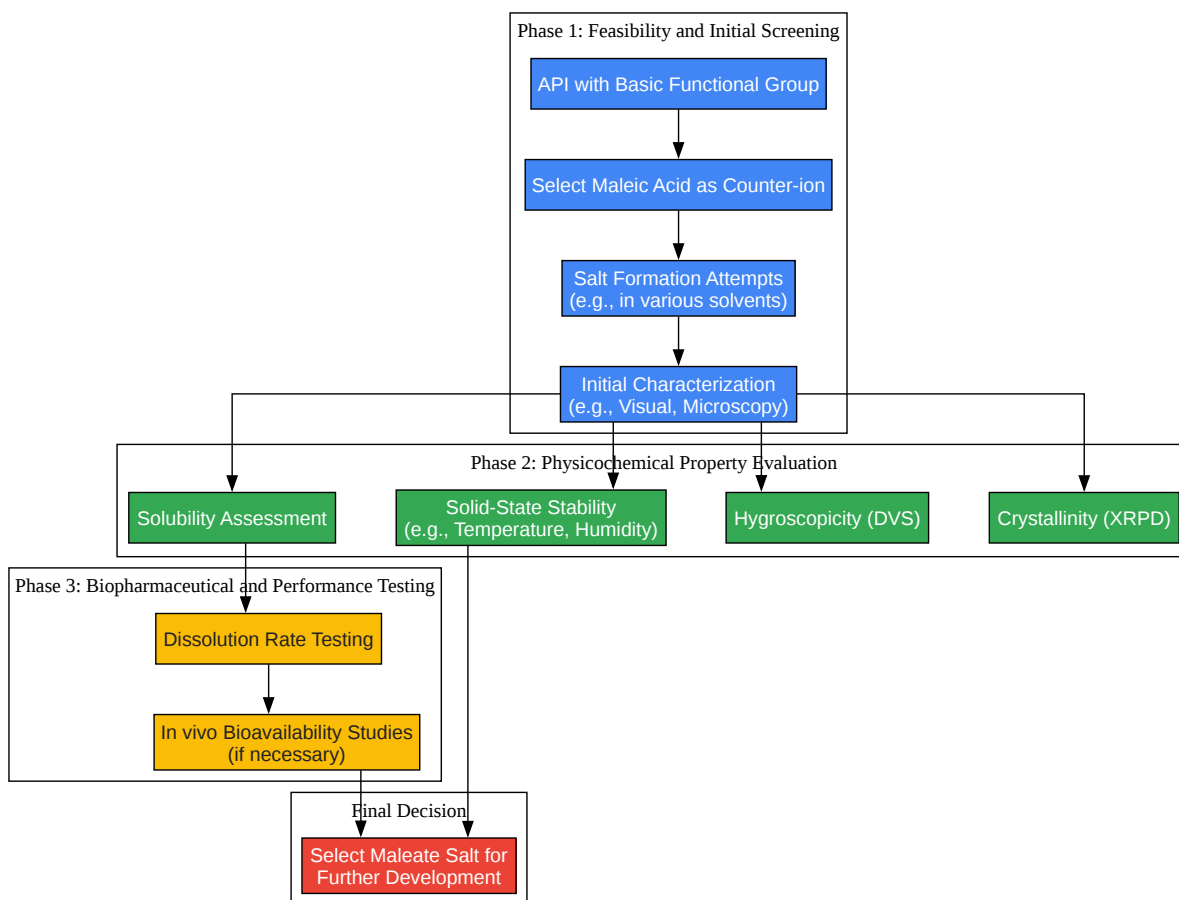
Procedure:

- Place a small amount of the sample (e.g., 10-20 mg) onto the DVS sample pan.
- Set the instrument parameters: temperature (e.g., 25 °C) and RH program (e.g., a stepwise increase from 0% to 90% RH and then a decrease back to 0% RH, with defined equilibrium criteria at each step).
- Start the analysis. The instrument will automatically expose the sample to the programmed RH levels and record the mass change over time.
- Analyze the resulting sorption and desorption isotherms to classify the hygroscopicity of the material and to identify any humidity-induced phase changes.

Visualizations

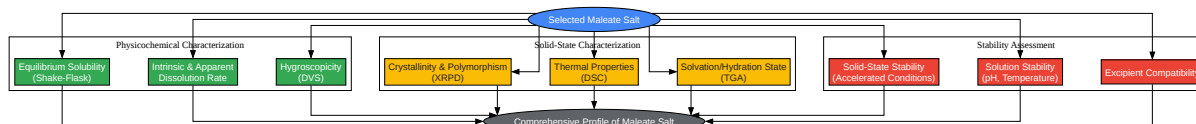
Experimental and Logical Workflows

The following diagrams illustrate the workflows for salt screening and selection, and the subsequent characterization of the chosen salt form.



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Caption: Workflow for Salt Screening and Selection.



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Caption: Comprehensive Characterization of the Selected Maleate Salt.

Conclusion

The use of **hydrogen maleate** as a counter-ion is a valuable and widely employed strategy in pharmaceutical development to improve the properties of basic drug substances. By forming a maleate salt, researchers can often overcome challenges related to poor solubility, dissolution, and stability, thereby enhancing the potential for successful clinical development. The protocols and data presented in this document provide a framework for the systematic evaluation and characterization of **hydrogen maleate** salts in pharmaceutical formulations. A thorough understanding of the physicochemical and biopharmaceutical properties of the selected salt form is paramount to ensuring the development of a safe, effective, and robust drug product.

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